

## Boc-D-Tyr(3-I)-OH solubility data

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### Compound of Interest

Compound Name: *Boc-D-Tyr(3-I)-OH*

CAS No.: 478183-68-5

Cat. No.: B3370625

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## Executive Summary

**Boc-D-Tyr(3-I)-OH** (N-alpha-t-Butoxycarbonyl-3-iodo-D-tyrosine) is a specialized amino acid derivative used primarily in the synthesis of bioactive peptides and radiopharmaceutical precursors. The incorporation of the iodine atom at the 3-position of the phenolic ring introduces unique steric and electronic properties, enhancing lipophilicity and acidity of the hydroxyl group (

vs. 10.1 for Tyr).

This guide provides a rigorous analysis of the solubility profile, stability concerns, and handling protocols for **Boc-D-Tyr(3-I)-OH**. While the L-isomer (CAS 71400-63-0) is more commonly indexed, this guide addresses the D-isomer specifically, noting that enantiomers exhibit identical solubility in achiral solvents. Critical attention is required regarding photolytic stability and solvation kinetics in high-concentration SPPS (Solid-Phase Peptide Synthesis) workflows.

## Physicochemical Profile

The following data establishes the molecular identity of the compound. Researchers must verify the stereochemistry (D- vs. L-) via optical rotation or chiral HPLC upon receipt, as physical appearance is identical for both enantiomers.

Property	Data	Notes
Chemical Name	Boc-3-iodo-D-tyrosine	
Molecular Formula	<a href="#">ngcontent-ng-c1989010908=""</a> <a href="#">_ngghost-ng-c3017681703=""</a> class="inline ng-star-inserted">	
Molecular Weight	407.20 g/mol	Significant mass increase over Tyr (181.2 g/mol )
CAS Number	Refer to Supplier	Common L-isomer CAS: 71400-63-0. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> D-isomer is often not indexed in public registries.
Appearance	White to off-white powder	Crystalline solid
Melting Point	82–90 °C	Broad range indicates potential for amorphous content
Optical Rotation		(c=1 in Dioxane); Value is inverse of L-isomer ( )

## Solubility & Stability Data

Solubility is the critical rate-limiting factor in coupling efficiency. The iodine atom significantly increases the hydrophobicity of the residue compared to native tyrosine.

## Solubility Profile

Solvent	Solubility Limit (Approx.)	Suitability for SPPS	Comments
DMF (N,N-Dimethylformamide)	> 0.5 M (> 200 mg/mL)	Excellent	Preferred solvent for coupling. Dissolution is rapid.
NMP (N-Methyl-2-pyrrolidone)	> 0.5 M	Excellent	Alternative to DMF; reduces aggregation in difficult sequences.
DMSO (Dimethyl sulfoxide)	~ 250 mM (~ 100 mg/mL)	Good	Useful for stock solutions but high viscosity can impede resin diffusion.
DCM (Dichloromethane)	Moderate	Fair	Soluble, but often requires a co-solvent (e.g., minimal DMF) to prevent precipitation at high concentrations.
Water / PBS	< 0.5 mM	Poor	Insoluble. Do not use aqueous buffers for stock preparation.

## Stability & Storage (Critical)

- Photosensitivity: The Carbon-Iodine (C-I) bond is susceptible to homolytic cleavage under UV and intense visible light.
  - Directive: Store solid and solution in amber vials. Wrap reaction vessels in aluminum foil during prolonged coupling.
- Oxidation: The phenolic hydroxyl group is electron-deficient due to the ortho-iodine but remains susceptible to oxidation over long periods.
  - Directive: Store under inert gas (Argon/Nitrogen) at -20°C.

- Shelf Life: Solid state is stable for >2 years if desiccated and protected from light. Solutions in DMF should be used within 24 hours.

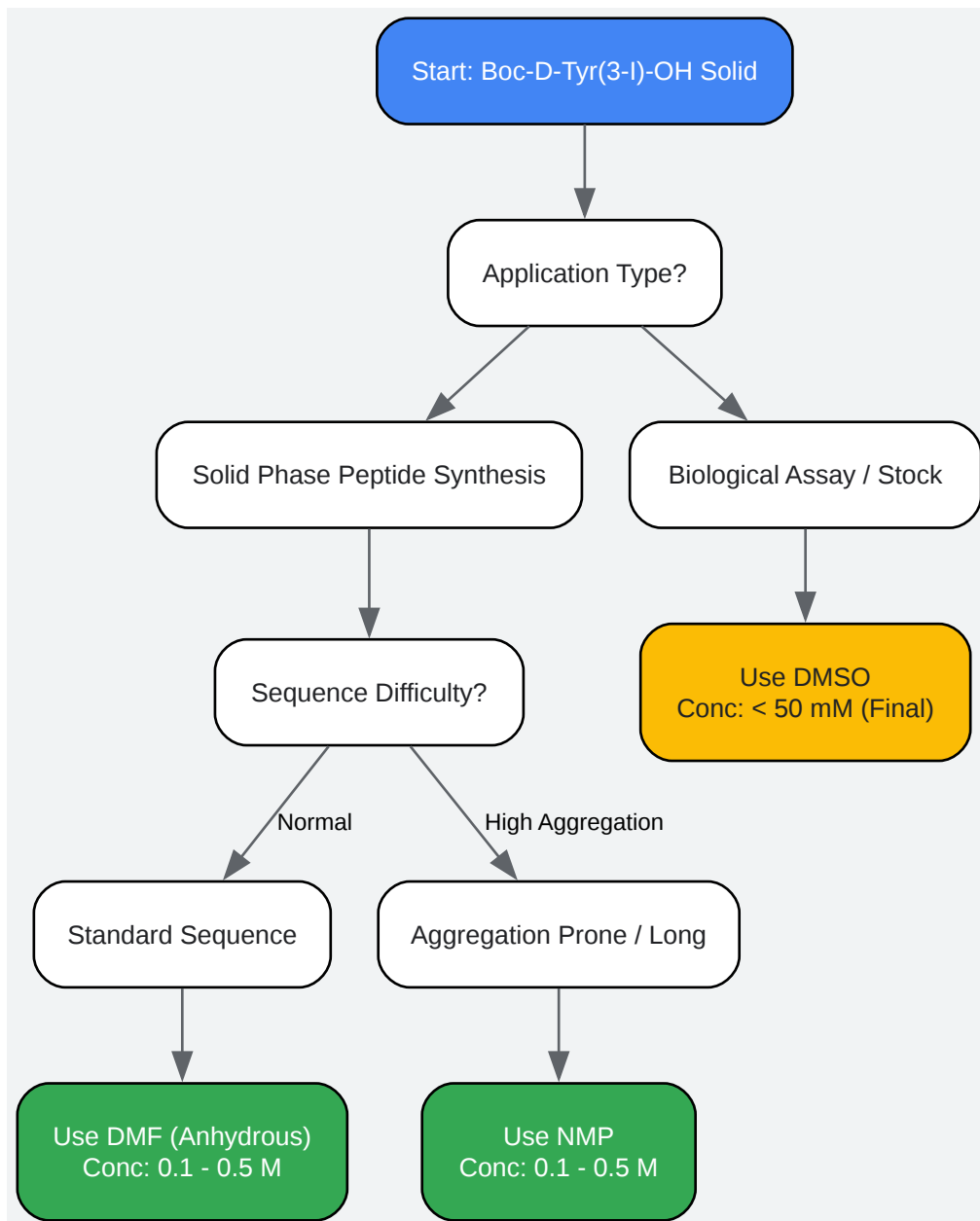
## Technical Workflow: Dissolution & Handling

This protocol ensures complete solvation and minimizes degradation during the preparation of coupling reagents.

### Step-by-Step Dissolution Protocol

- Calculation: Determine the required mass for a 0.2 M concentration (standard for SPPS).
  - Example: To prepare 10 mL of 0.2 M solution, weigh 814.4 mg of **Boc-D-Tyr(3-I)-OH**.
- Solvent Selection:
  - Standard: Use anhydrous DMF (Grade: amine-free).
  - Aggregation-Prone Sequences: Use NMP.
- Dissolution:
  - Add the solid to the vessel before the solvent to prevent adhesion to walls.
  - Add 80% of the target solvent volume.
  - Vortex for 30–60 seconds. The solution should be clear and colorless.
  - Note: If turbidity persists, sonicate for 1 minute (max) in a water bath (< 30°C). Avoid excessive heat.
- Activation (Just-in-Time):
  - Add coupling reagents (e.g., HBTU/DIEA or DIC/HOBt) only immediately prior to addition to the resin.
  - Warning: Activated esters of iodinated tyrosine are less stable than standard amino acids.

## Decision Tree: Solvent Choice



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Caption: Decision logic for solvent selection based on downstream application requirements.

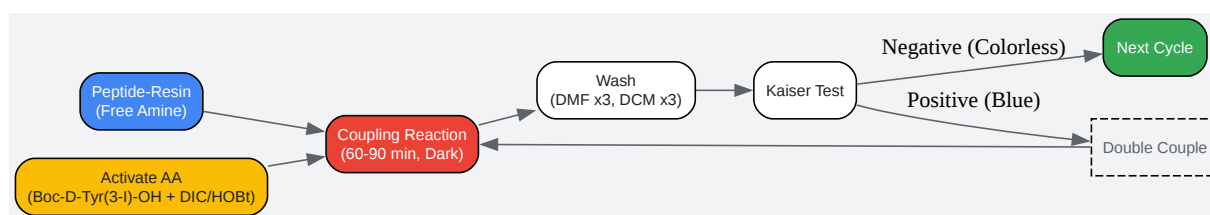
## Application: Solid-Phase Peptide Synthesis (SPPS) [5][6]

The steric bulk of the iodine atom requires modified coupling parameters to ensure high yield (>99%).

## Coupling Protocol (Boc Chemistry)

- Resin Preparation: Swell resin (e.g., MBHA or PAM) in DCM for 30 mins.
- Deprotection: Standard TFA/DCM (50:50) cycles remove the N-terminal Boc group.
- Neutralization: 10% DIEA in DMF (2x 1 min).
- Coupling Reaction:
  - Reagents: 3.0 eq **Boc-D-Tyr(3-I)-OH** + 2.85 eq HCTU + 6.0 eq DIEA.
  - Time: Extend coupling time to 60–90 minutes (vs. standard 30-45 mins) to account for steric hindrance at the ortho-position.
  - Monitoring: Perform a Kaiser Test. If slightly positive, perform a "double couple" (repeat step 4 with fresh reagents).
- Capping: Acetyl anhydride capping is recommended after this step to terminate any unreacted chains, as the bulky iodine can make the next deprotection slightly slower.

## Visualizing the Coupling Cycle



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Caption: SPPS workflow emphasizing extended coupling times and light protection (Dark).

## References

- Sigma-Aldrich. Boc-D-Tyr-OH Product Specification & Solubility Data. Merck KGaA. [Link](#)
- Chem-Impex International. Boc-3-iodo-L-tyrosine Technical Data Sheet. [Link](#)
- Santa Cruz Biotechnology. Boc-3-iodo-L-tyrosine (CAS 71400-63-0) Properties. [Link](#)
- Cayman Chemical. 3-Iodotyrosine Stability and Light Sensitivity Analysis. [Link](#)
- BenchChem. Guide to Boc-Tyr(Boc)-OH in Peptide Synthesis. [Link](#)

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## Sources

- 1. [Boc-3-iodo-L-tyrosine | CAS 71400-63-0 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- 2. [Boc-3-iodo-L-tyrosine | CAS 71400-63-0 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- 3. [chemimpex.com \[chemimpex.com\]](#)
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